

An In-depth Technical Guide to 3-Methylheptanenitrile (CAS Number: 75854-65-8)

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Compound of Interest

Compound Name: 3-Methylheptanenitrile

Cat. No.: B15233164

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Abstract

This technical guide provides a comprehensive overview of **3-Methylheptanenitrile** (CAS No. 75854-65-8), a saturated aliphatic nitrile. Due to a paucity of research focused specifically on this compound, this document synthesizes available data on its physicochemical properties alongside general knowledge of the synthesis, analysis, and biological activities of related aliphatic nitriles. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who may be interested in the potential applications of this molecule.

Chemical and Physical Properties

While extensive experimental data for **3-Methylheptanenitrile** is not readily available in the public domain, its fundamental properties can be predicted based on its structure and data available in chemical databases.^{[1][2]} The following table summarizes these key computed properties.

Property	Value	Source
Molecular Formula	C8H15N	PubChem[1][2]
Molecular Weight	125.21 g/mol	PubChem[1][2]
IUPAC Name	3-methylheptanenitrile	PubChem[1]
SMILES	<chem>CCCCC(C)CC#N</chem>	PubChem[1]
XLogP3-AA (LogP)	2.9	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	5	PubChem
Exact Mass	125.120449483	PubChem[2]
Monoisotopic Mass	125.120449483	PubChem[2]
Topological Polar Surface Area	23.8 Å ²	PubChem[2]
Heavy Atom Count	9	PubChem
Complexity	98.4	PubChem[2]

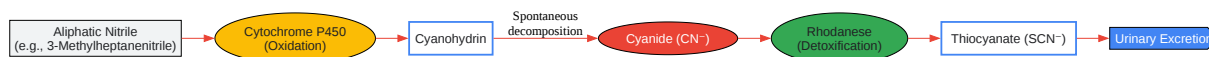
Experimental Protocols

Detailed experimental protocols specifically for **3-Methylheptanenitrile** are not widely published. However, established methods for the synthesis, purification, and analysis of aliphatic nitriles can be adapted for this compound.

Synthesis

A common method for the synthesis of aliphatic nitriles is the nucleophilic substitution of an alkyl halide with a cyanide salt. For **3-Methylheptanenitrile**, a plausible synthetic route would involve the reaction of a 1-halo-3-methylheptane with sodium or potassium cyanide.

Hypothetical Synthesis Workflow:



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References

- 1. 3-Methylheptanenitrile | C₈H₁₅N | CID 54258702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3S)-3-methylheptanenitrile | C₈H₁₅N | CID 101694053 - PubChem [pubchem.ncbi.nlm.nih.gov]
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